

Personal protective equipment for handling 1-Benzofuran-4-ylmethanol

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Compound of Interest

Compound Name: *1-Benzofuran-4-ylmethanol*

Cat. No.: *B15208732*

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Essential Safety and Handling Guide for 1-Benzofuran-4-ylmethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **1-Benzofuran-4-ylmethanol** (CAS No. 173470-67-2). Adherence to these procedures is vital for ensuring laboratory safety and proper environmental stewardship.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against potential exposure to **1-Benzofuran-4-ylmethanol**. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions	Chemical safety goggles	Nitrile or butyl rubber gloves	Fully buttoned lab coat	Work in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH-approved respirator with a particulate filter.
Conducting reactions and transfers	Chemical safety goggles or a face shield	Nitrile or butyl rubber gloves	Chemical-resistant apron over a lab coat	Operations should be conducted in a certified chemical fume hood.
Sample analysis	Chemical safety goggles	Nitrile or butyl rubber gloves	Lab coat	A fume hood is recommended, especially when handling larger quantities or volatile solutions.
Spill cleanup	Chemical splash goggles and a face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or coveralls	A NIOSH-approved respirator with an organic vapor cartridge and particulate filter is required.
Waste disposal	Chemical safety goggles	Nitrile or butyl rubber gloves	Lab coat	Work in a well-ventilated area.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Engineering Controls: Always handle **1-Benzofuran-4-ylmethanol** in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.[1][2]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[3] Do not eat, drink, or smoke in areas where chemicals are handled.
- Clothing: Do not wear shorts, sandals, or other unprotected clothing in the laboratory. Tie back long hair.[2]
- Spill Response: In the event of a spill, evacuate the area and wear the appropriate PPE as outlined in the table above. Absorb the spill with an inert, non-combustible material and place it in a sealed container for disposal.

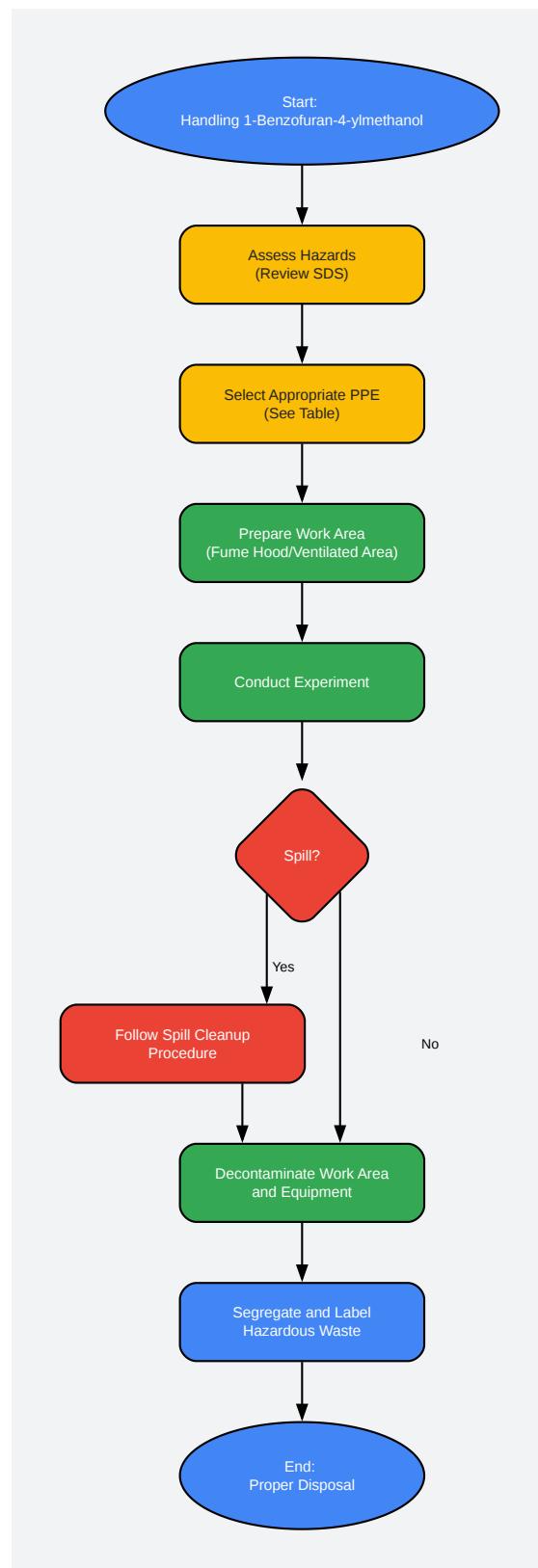
Disposal Plan:

1-Benzofuran-4-ylmethanol and its contaminated waste must be disposed of as hazardous chemical waste.

- Waste Segregation: Collect all waste containing **1-Benzofuran-4-ylmethanol** in a dedicated, properly labeled, and sealed container. Do not mix with other waste streams unless compatible.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1-Benzofuran-4-ylmethanol**".
- Disposal Method: The primary recommended method for the disposal of aromatic organic compounds is incineration by a licensed hazardous waste disposal facility.[4][5] Alternatively, sanitary landfilling may be an option depending on local regulations and the concentration of the compound.[4][5]
- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Workflow for Handling **1-Benzofuran-4-ylmethanol**

The following diagram outlines the standard operating procedure for working with **1-Benzofuran-4-ylmethanol**, from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **1-Benzofuran-4-ylmethanol**.

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